comparing potency of 3C-P hydrochloride vs 3C-E hydrochloride

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Compound of Interest

Compound Name:	*3C-P (hydrochloride)*
Cat. No.:	*B1162873*

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Comparative Potency & Pharmacological Profile: 3C-P vs. 3C-E Hydrochloride

Executive Summary

This technical guide compares 3C-P hydrochloride (3,5-dimethoxy-4-propoxyamphetamine) and 3C-E hydrochloride (3,5-dimethoxy-4-ethoxyamphetamine). Both compounds are ring-substituted amphetamine homologues of the phenethylamines Proscaline and Escaline, respectively.

Key Findings:

- Potency: 3C-P exhibits higher functional potency than 3C-E. Human bioassay data indicates 3C-P is approximately 1.5x more potent by weight.
- Duration: 3C-P demonstrates a significantly longer duration of action (10–18 hours) compared to 3C-E (8–12 hours).
- Mechanism: Both act as agonists at the 5-HT2A receptor.[1] The increased potency of 3C-P is attributed to the higher lipophilicity and optimal steric fit of the 4-propoxy chain within the receptor's hydrophobic pocket compared to the 4-ethoxy chain of 3C-E.

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Chemical & Structural Analysis

The pharmacodynamic divergence between these two compounds is driven strictly by the length of the alkyl chain at the 4-position of the phenyl ring.

- 3C-E (Ethyl): Contains a two-carbon (ethoxy) chain.
- 3C-P (Propyl): Contains a three-carbon (propoxy) chain.[2]

Structure-Activity Relationship (SAR): In the mescaline and amphetamine analogue series, extending the 4-position alkyl chain generally increases potency up to the propyl length. The propyl group provides an optimal balance of steric bulk and lipophilicity (

), allowing for deeper penetration into the hydrophobic region of the 5-HT2A receptor orthosteric binding site. Beyond the propyl length (e.g., butyl), potency often drops due to steric hindrance.

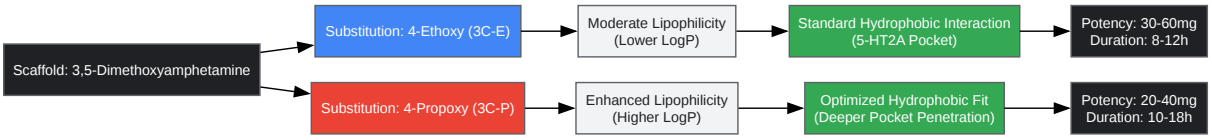
Table 1: Physicochemical & Functional Comparison

Feature	3C-E Hydrochloride	3C-P Hydrochloride
IUPAC Name	1-(4-ethoxy-3,5-dimethoxyphenyl)propan-2-amine	1-(3,5-dimethoxy-4-propoxyphenyl)propan-2-amine
Molecular Weight	~275.8 g/mol (HCl salt)	~289.8 g/mol (HCl salt)
4-Position Substituent	Ethoxy ($-OCH_2CH_3$)	Propoxy ($-OCH_2CH_2CH_3$)
Functional Dosage	30 – 60 mg	20 – 40 mg
Duration of Action	8 – 12 Hours	10 – 18 Hours
Est.[3][4] LogP	Lower	Higher (Increased BBB permeability)

Pharmacological Mechanism & SAR Visualization

The primary mechanism of action for both compounds is agonism at the serotonin 5-HT2A receptor. The diagram below illustrates the causal link between the structural modification (alkylation) and the resulting pharmacological output.

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Figure 1: Structure-Activity Relationship (SAR) flow demonstrating how the propyl chain extension in 3C-P enhances lipophilicity and receptor binding, resulting in higher potency.

Experimental Validation Protocols

Since specific

(affinity) and

(functional potency) values for 3C-P are not as widely standardized as those for LSD or 2C-B, researchers must validate these metrics internally. Below are the standard industry protocols for comparing these two compounds.

Protocol A: 5-HT2A Radioligand Binding Assay (Determination)

Objective: Determine the binding affinity of 3C-P vs. 3C-E by displacing a known radioligand.

- Preparation: Transfect HEK293 cells with human 5-HT2A receptor cDNA. Harvest membranes.
- Ligand: Use

  -Ketanserin (antagonist) or

  -DOI (agonist) as the radioligand (0.5 nM concentration).
- Incubation:
  - Prepare 10 serial dilutions of 3C-P and 3C-E (range:

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M to

M).

- Incubate membranes with radioligand and test compounds for 60 mins at 25°C in Tris-HCl buffer.

- Filtration: Terminate reaction by rapid filtration through GF/B glass fiber filters using a cell harvester.
- Quantification: Measure radioactivity via liquid scintillation counting.
- Analysis: Plot displacement curves. Calculate

  and convert to

  using the Cheng-Prusoff equation:

Protocol B: Calcium Flux Functional Assay (Determination)

Objective: Measure the functional activation (efficacy) of the receptor. Binding affinity (

) does not always correlate to activation; this assay confirms agonism.

- Cell Culture: Seed CHO-K1 cells stably expressing G

  q-coupled 5-HT2A receptors in 384-well black-wall plates.
- Dye Loading: Incubate cells with a calcium-sensitive fluorescent dye (e.g., Fluo-4 AM) for 45 mins at 37°C.
- Baseline: Measure baseline fluorescence (

) using a FLIPR (Fluorometric Imaging Plate Reader).
- Injection: Inject 3C-P and 3C-E solutions automatically into wells.
- Measurement: Record real-time fluorescence increase (

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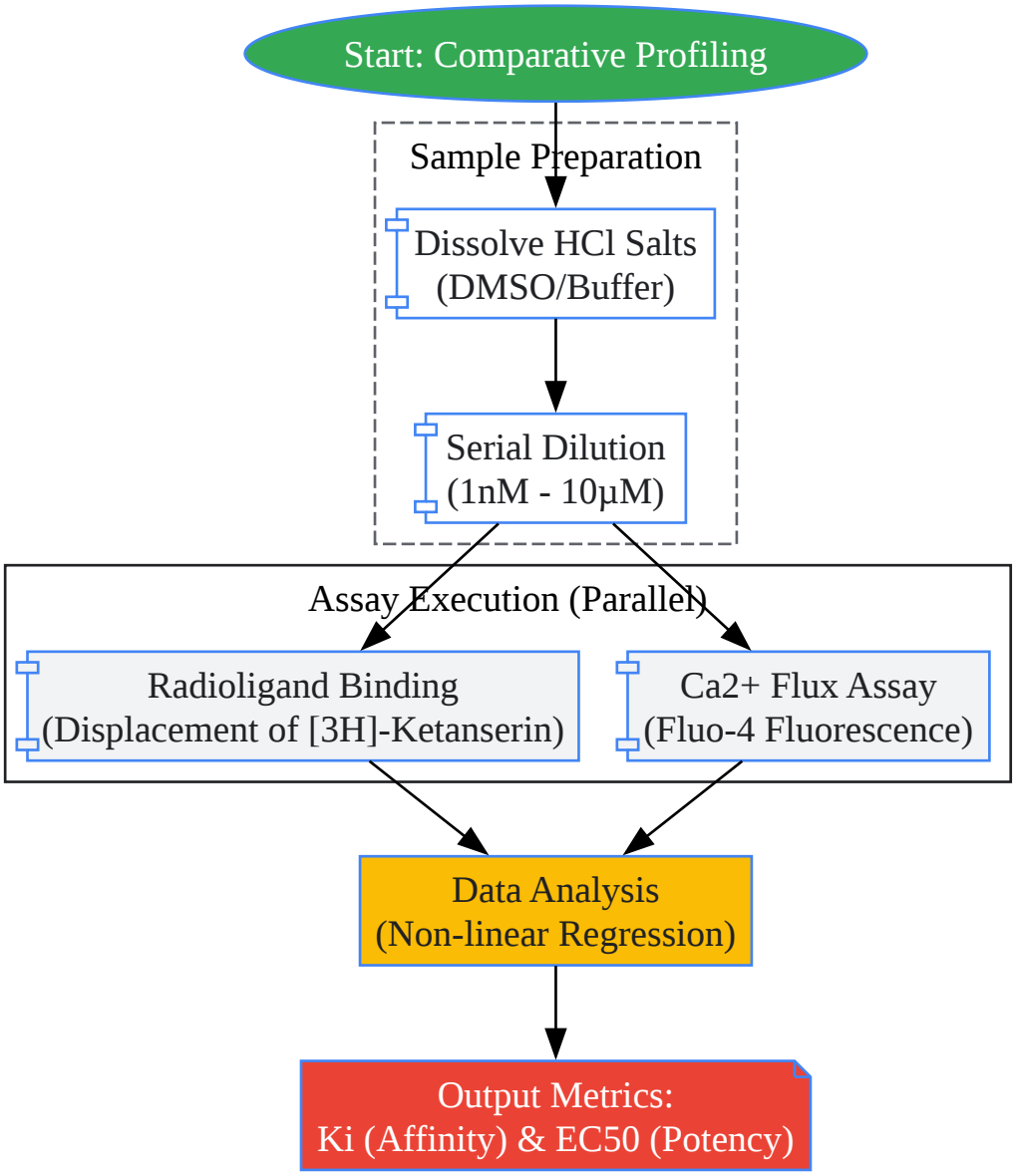
) indicative of intracellular

release.

- Data Processing: Normalize response to a reference full agonist (e.g., 5-HT or DOI). Fit data to a sigmoidal dose-response curve to generate

  and

  values.



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Figure 2: Workflow for the comparative pharmacological profiling of 3C-series hydrochlorides.

Safety & Handling

Warning: Both 3C-P and 3C-E are potent psychoactive research chemicals.

- Handling: Must be handled in a fume hood using nitrile gloves and N95/P100 respiratory protection to prevent inhalation of fine hydrochloride dust.
- Storage: Store in an airtight container, protected from light and moisture, at -20°C.
- Legal Status: Researchers must verify local scheduling. In many jurisdictions (e.g., USA), these are treated as analogues of Schedule I substances (Mescaline/2C-P) under the Federal Analogue Act if intended for human consumption.

References

- Shulgin, A. T., & Shulgin, A. (1991). PiHKAL: A Chemical Love Story. Transform Press. (Entries #23 3C-E and #28 3C-P).
- Trachsel, D. (2003).[5] Synthesis of novel (phenylalkyl)amines for the investigation of structure-activity relationships. Part 1. Mescaline derivatives. Helvetica Chimica Acta, 86(7), 2610–2628.
- Rickli, A., et al. (2015).[6][7][8] Receptor interaction profiles of novel psychoactive tryptamines compared with classic hallucinogens. European Neuropsychopharmacology, 26(8), 1327-1337. (Contextual reference for 5-HT2A profiling methods).
- Halberstadt, A. L., et al. (2020). Correlation between the potency of hallucinogens in the mouse head-twitch response assay and their behavioral and subjective effects in other species. Neuropharmacology, 167, 107933.

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Sources

- 1. pubs.acs.org [pubs.acs.org]
- 2. m.psychonautwiki.org [m.psychonautwiki.org]
- 3. 3C-P - Wikipedia [en.wikipedia.org]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- 6. psilosybiini.info [psilosybiini.info]
- 7. semanticscholar.org [semanticscholar.org]
- 8. Monoamine transporter and receptor interaction profiles of novel psychoactive substances: para-halogenated amphetamines and pyrovalerone cathinones - PubMed [pubmed.ncbi.nlm.nih.gov]

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